

# Proper Disposal Procedures for Terbufos-Sulfoxide

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## Compound of Interest

Compound Name: Terbufos-sulfoxide

Cat. No.: B076248

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Audience: Researchers, scientists, and drug development professionals.

This document provides essential safety and logistical information for the proper disposal of **Terbufos-sulfoxide**, a highly toxic organophosphate compound. Adherence to these procedural guidelines is critical to ensure personnel safety and environmental protection. **Terbufos-sulfoxide** and its parent compound, terbufos, are classified as extremely hazardous substances.<sup>[1][2]</sup>

## Immediate Safety and Hazard Information

**Terbufos-sulfoxide** is fatal if swallowed, inhaled, or in contact with skin.<sup>[3][4]</sup> It is also very toxic to aquatic life with long-lasting effects.<sup>[3][5]</sup> The phosphorylated metabolites of terbufos, including terbufos sulfoxide and terbufos sulfone, are of comparable toxicity to the parent compound.<sup>[6]</sup> Due to the acute toxicity, immediate and proper response to any exposure is critical.

### First Aid Measures:

- If Inhaled: Move the person to fresh air immediately. If breathing has stopped, apply artificial respiration. Call a physician or poison control center immediately.<sup>[3][7]</sup>
- On Skin Contact: Take off all contaminated clothing immediately. Rinse the skin with plenty of water or shower. Call a physician immediately.<sup>[3]</sup>

- On Eye Contact: Rinse out with plenty of water, ensuring to remove contact lenses if present.  
[3]
- If Swallowed: Immediately call a poison control center or doctor. Rinse mouth.[3][7] If the person is conscious, give at most two glasses of water to drink.[3]

## Quantitative Hazard and Toxicity Data

The following table summarizes key quantitative data related to the hazards of **Terbufos-sulfoxide** and its parent compound.

Property	Value / Classification	Source(s)
GHS Hazard Statements	H300: Fatal if swallowed H310: Fatal in contact with skin H330: Fatal if inhaled H410: Very toxic to aquatic life with long lasting effects	[3][4]
GHS Hazard Class	Acute Toxicity, Oral (Category 1) Acute Toxicity, Dermal (Category 1) Acute Toxicity, Inhalation (Category 1) Aquatic Hazard (Acute & Chronic, Category 1)	[3]
Signal Word	Danger	[3][4][8]
Toxicity Class	WHO Class Ia (Extremely Hazardous)	[1]
Acceptable Daily Intake (ADI)	0.00015 mg/kg bw/d	[6]
Acute Reference Dose (ARfD)	0.00015 mg/kg bw	[6]

## Step-by-Step Disposal Protocol

Disposal of **terbufos-sulfoxide** is regulated under the Resource Conservation and Recovery Act (RCRA) and must be handled as hazardous waste.[9] State and local laws may be more stringent than federal requirements.[10]

## Step 1: Waste Identification and Segregation

- Classify Waste: All **terbufos-sulfoxide**, including unused product, contaminated materials (e.g., PPE, absorbent materials from spills), and empty containers, must be classified and handled as acutely hazardous waste.
- Segregate: Keep **terbufos-sulfoxide** waste separate from other chemical waste streams to avoid unintended reactions.

## Step 2: Required Personal Protective Equipment (PPE)

Before handling any waste, ensure the following PPE is worn:

- Respiratory Protection: Use a self-contained breathing apparatus or appropriate respirator.[\[3\]](#)
- Hand Protection: Wear chemical-resistant gloves.
- Eye/Face Protection: Use safety glasses and a face shield.
- Protective Clothing: Wear protective clothing to prevent skin contact.[\[3\]](#)[\[5\]](#)

## Step 3: Container Management

For Unused or Surplus Product:

- Do not attempt to dispose of the chemical by pouring it down the drain or into sewers.[\[5\]](#)[\[6\]](#)
- Keep the product in its original, tightly closed container with the label intact.[\[7\]](#)[\[10\]](#)
- Store in a locked, secure, and well-ventilated area away from incompatible materials.[\[3\]](#)[\[7\]](#)

For Empty Containers:

- Triple-Rinse Immediately: As soon as the container is empty, triple-rinse it with a suitable solvent (e.g., the solvent used in your experimental protocol).[\[11\]](#)
- Collect Rinsate: The rinsate is also hazardous and must be collected for disposal. Do not pour it down the drain.[\[10\]](#)

- **Render Unusable:** Puncture and crush the container to prevent reuse.[\[6\]](#)[\[11\]](#)
- **Dispose as Hazardous Waste:** Handle the rinsed, punctured container as hazardous waste along with the chemical itself.[\[5\]](#)

## Step 4: Spill and Leak Cleanup Protocol

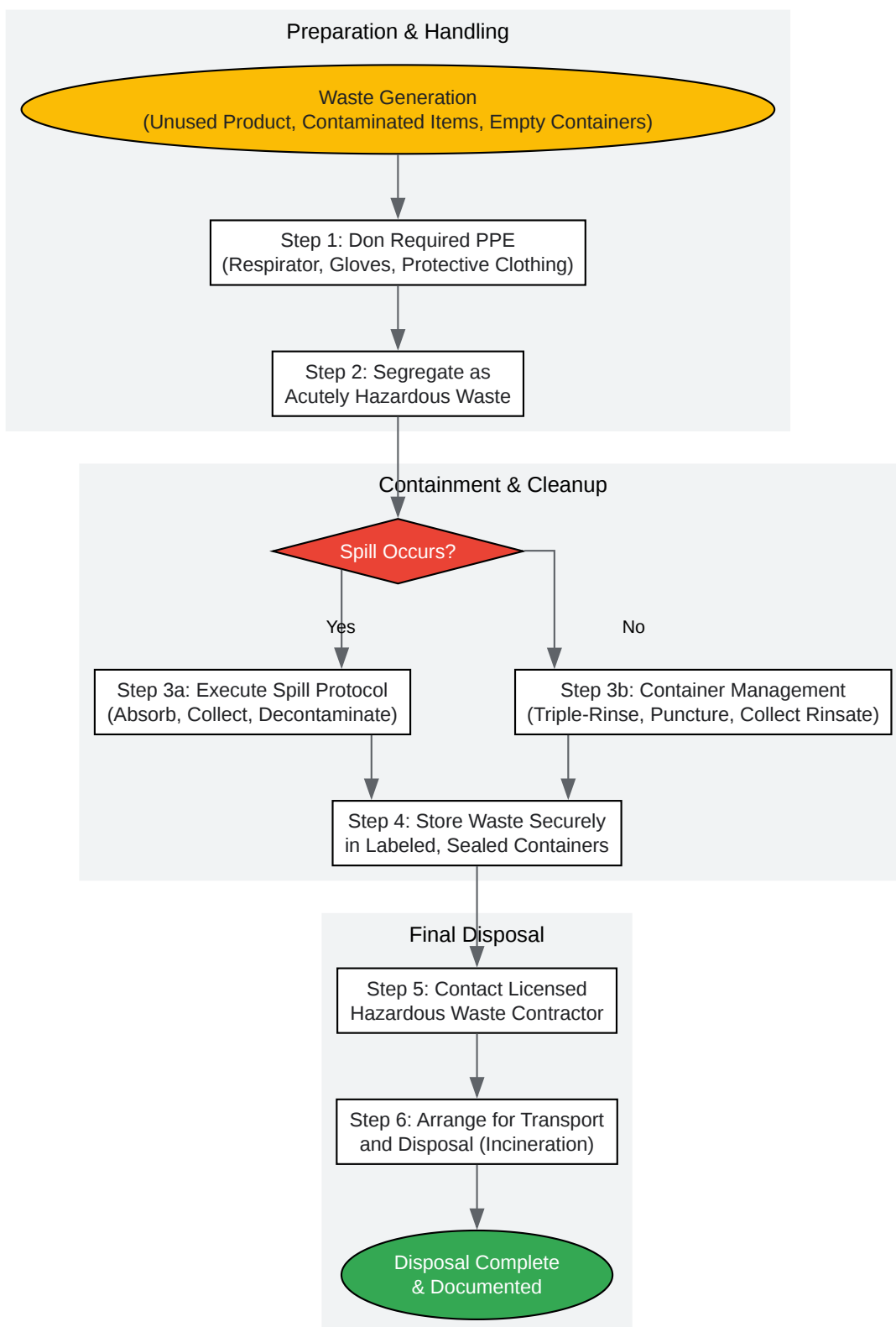
- **Evacuate Area:** Keep unnecessary personnel away from the spill.[\[7\]](#)
- **Ensure Ventilation:** Use only in a well-ventilated area.
- **Contain Spill:** For small spills, absorb with a non-combustible, inert material such as sand, vermiculite, or dry earth.[\[7\]](#)[\[12\]](#) For larger spills, dike the area to prevent spreading.[\[12\]](#) Do not use combustible materials like sawdust.
- **Collect Waste:** Carefully collect the absorbent material and place it into a sealed, properly labeled container for hazardous waste disposal.[\[7\]](#)[\[12\]](#)
- **Decontaminate Area:** Clean the surface thoroughly to remove any residual contamination.[\[7\]](#)
- **Prevent Environmental Contamination:** Do not allow spills to enter drains, sewers, or waterways.[\[3\]](#)[\[5\]](#)[\[7\]](#)

## Step 5: Final Disposal Procedure

- **Engage a Licensed Contractor:** The only acceptable method for disposal is through a licensed hazardous waste disposal contractor.[\[6\]](#)[\[7\]](#)
- **Recommended Method:** Incineration in a specialized, high-temperature facility is the recommended disposal method to ensure complete destruction.[\[1\]](#)[\[6\]](#)[\[11\]](#)
- **Consult Local Authorities:** Contact your institution's Environmental Health & Safety (EHS) department or your local environmental agency to identify approved disposal contractors and procedures.[\[10\]](#) Many states have "Clean Sweep" programs for pesticide disposal.[\[9\]](#)
- **Documentation:** Maintain all records related to the disposal of the hazardous waste in accordance with institutional and regulatory requirements.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **terbufos-sulfoxide** waste.



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